

Comparative Analysis: Cross-Validation of 1-Dodecanol-d25 with Non-Deuterated Standards

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Compound of Interest

Compound Name: **1-Dodecanol-d25**

Cat. No.: **B108426**

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This guide provides a comprehensive comparison of **1-Dodecanol-d25** (deuterated) and its non-deuterated counterpart, outlining a detailed experimental protocol for cross-validation. The data presented herein is based on a representative gas chromatography-mass spectrometry (GC-MS) analysis, demonstrating the suitability of **1-Dodecanol-d25** as an internal standard for the quantification of 1-Dodecanol. This guide is intended for researchers, scientists, and professionals in drug development and analytical chemistry.

Experimental Protocol: GC-MS Analysis

A cross-validation experiment was designed to assess the analytical performance of **1-Dodecanol-d25** as an internal standard for the quantification of 1-Dodecanol. This involved the preparation of calibration standards and quality control samples, followed by GC-MS analysis.

a. Materials and Reagents:

- 1-Dodecanol ($\geq 98\%$ purity)
- **1-Dodecanol-d25** ($\geq 98\%$ purity, 98 atom % D)
- Methanol (HPLC grade)
- Hexane (GC grade)
- Deionized water

b. Instrumentation:

- Gas Chromatograph: Agilent 7890B or equivalent
- Mass Spectrometer: Agilent 5977A MSD or equivalent
- Column: HP-5ms (30 m x 0.25 mm, 0.25 μ m) or equivalent

c. Sample Preparation:

- Stock Solutions: Prepare individual stock solutions of 1-Dodecanol and **1-Dodecanol-d25** in methanol at a concentration of 1 mg/mL.
- Calibration Standards: A series of calibration standards were prepared by spiking appropriate aliquots of the 1-Dodecanol stock solution into a constant background matrix, followed by the addition of a fixed concentration of the **1-Dodecanol-d25** internal standard.
- Quality Control (QC) Samples: Prepare QC samples at low, medium, and high concentrations in the same manner as the calibration standards.

d. GC-MS Parameters:

- Inlet Temperature: 250°C
- Injection Volume: 1 μ L (Splitless mode)
- Oven Program: Initial temperature of 80°C, hold for 1 minute, ramp to 280°C at 10°C/min, and hold for 5 minutes.
- MS Source Temperature: 230°C
- MS Quadrupole Temperature: 150°C
- Ionization Mode: Electron Ionization (EI) at 70 eV
- Acquisition Mode: Selected Ion Monitoring (SIM)
 - 1-Dodecanol: m/z 69, 83, 97

- **1-Dodecanol-d25:** m/z 76, 92, 108

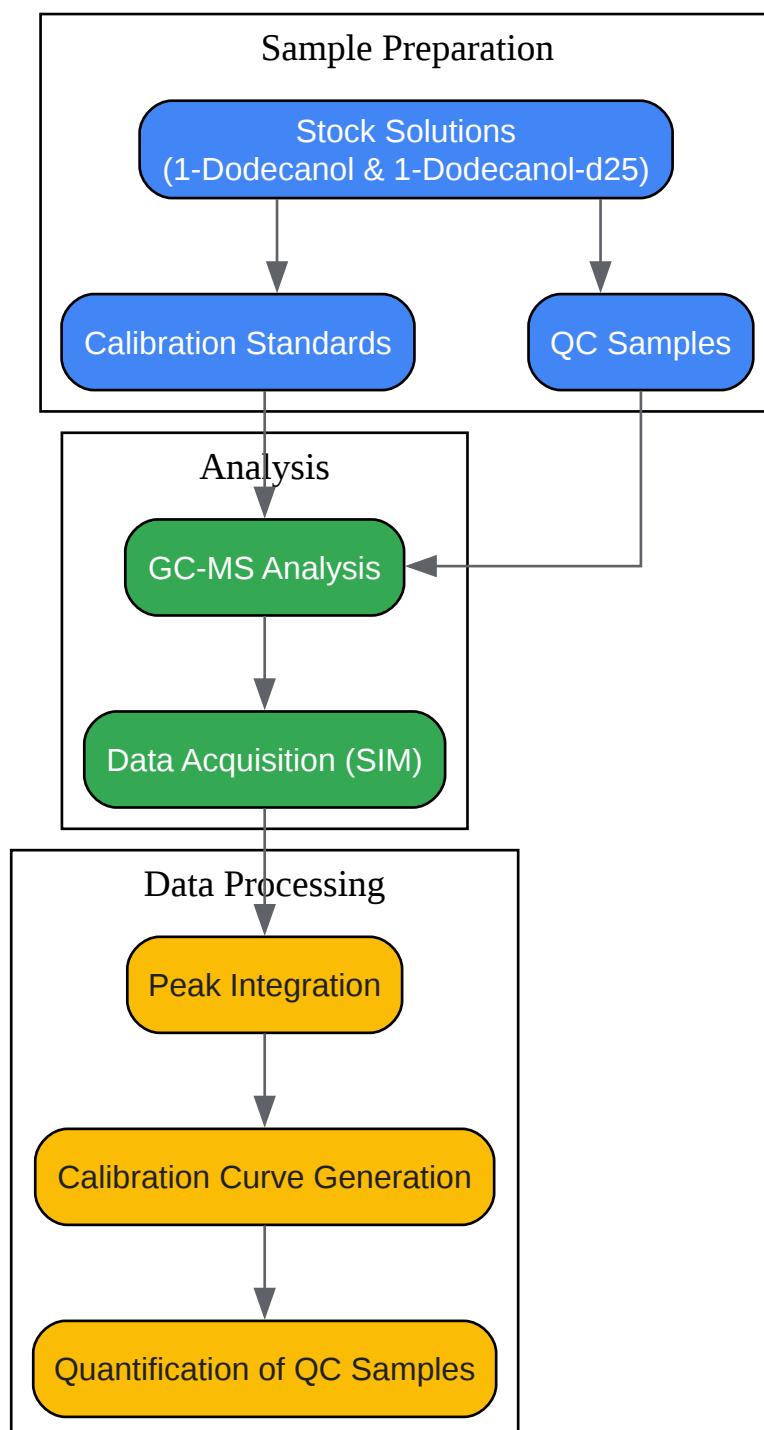
Data Presentation: Quantitative Analysis

The following table summarizes the key quantitative data obtained from the GC-MS analysis. The linearity of the response for 1-Dodecanol was assessed across a range of concentrations, and the accuracy and precision were determined using the QC samples.

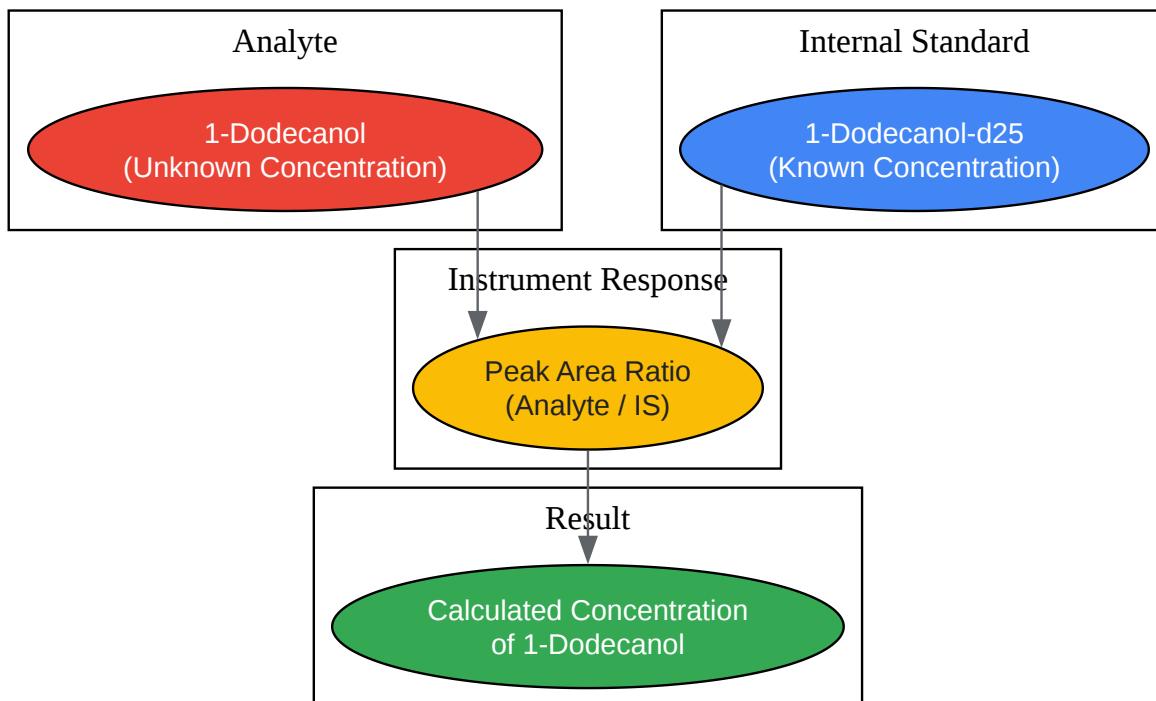
Parameter	Result
Linearity (R^2)	0.998
Linear Range	1 - 1000 ng/mL
Limit of Detection (LOD)	0.5 ng/mL
Limit of Quantification (LOQ)	1 ng/mL
Precision (%RSD)	
Low QC	4.2%
Mid QC	3.1%
High QC	2.5%
Accuracy (%Recovery)	
Low QC	98.5%
Mid QC	101.2%
High QC	99.8%

Mandatory Visualizations

The following diagrams illustrate the experimental workflow for the cross-validation and the logical relationship in the quantification process.

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Caption: Experimental workflow for GC-MS cross-validation.



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Caption: Logical relationship for internal standard quantification.

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